

3-[(Azetidin-3-yloxy)methyl]phenol: Synthetic Architecture and Medicinal Utility

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[(Azetidin-3-yloxy)methyl]phenol

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Executive Summary

3-[(Azetidin-3-yloxy)methyl]phenol (CAS: 1541585-21-0) is a high-value heterocyclic building block that has emerged as a critical bioisostere in the development of Janus Kinase (JAK) inhibitors, neuronal nicotinic acetylcholine receptor (nAChR) agonists, and fragment-based drug discovery (FBDD) campaigns.^{[1][2]}

Representing the convergence of "sp³-rich" medicinal chemistry and rigid linker design, this molecule allows researchers to replace lipophilic aromatic spacers with a polar, metabolic-resistant azetidine ether core. Its history is intrinsically tied to the industry-wide shift from "flat" aromatic drugs to three-dimensional, vector-defined architectures.

Part 1: Discovery and Historical Context

The "Escape from Flatland"

The discovery of **3-[(Azetidin-3-yloxy)methyl]phenol** was not a singular "eureka" moment but rather a strategic output of the azetidine renaissance in the early 2010s. Historically, medicinal chemists relied on piperidines and pyrrolidines as linkers. However, these often introduced unnecessary lipophilicity (high LogP) and metabolic liability.

- 2000s Era: The success of A-85380 (an azetidine ether nAChR agonist) demonstrated that the azetidine ring could serve as a potent, rigid bioisostere for larger heterocycles.
- 2010s Era: Companies like Galapagos NV and AbbVie began exploring azetidine ethers as linkers in kinase inhibitors (e.g., JAK1/JAK2). The specific architecture of **3-[(Azetidin-3-yloxy)methyl]phenol**—combining a phenol "warhead" anchor with a rigid azetidine spacer—was synthesized to explore Meta-substituted vectors in structure-activity relationship (SAR) studies.

Strategic Role in JAK Inhibitor Development

The molecule gained prominence as a library scaffold during the optimization of JAK inhibitors. Patents (e.g., WO2010010190) describe the utility of (azetidin-3-yloxy)methyl motifs in linking aryl pharmacophores to ATP-binding hinge binders. The 3-phenol variant allows for:

- Hydrogen Bonding: The phenolic -OH acts as a donor/acceptor in the binding pocket.
- Vector Control: The meta-substitution projects the azetidine tail into the solvent-exposed region or a specific hydrophobic sub-pocket, distinct from para-substituted analogues.

Part 2: Chemical Architecture & Synthesis[3]

Structural Logic

The molecule consists of three distinct domains:

- The Anchor (Phenol): Provides a handle for electrophilic aromatic substitution or hydrogen bonding.
- The Linker (Methylene Ether): A -CH₂-O- bridge that introduces rotational freedom while maintaining specific distance constraints.
- The Core (Azetidine): A strained, 4-membered amine that lowers LogD and increases solubility compared to cyclohexyl or phenyl spacers.

Experimental Protocol: Synthesis Workflow

The synthesis typically employs a Mitsunobu reaction or Nucleophilic Substitution (S_N2) strategy. Below is a field-proven protocol for the S_N2 approach, favored for scalability.

Reagents:

- Starting Material A: N-Boc-3-hydroxyazetidine (CAS: 142253-55-2)
- Starting Material B: 3-(Bromomethyl)phenol (protected as TBDMS ether)
- Base: Sodium Hydride (NaH, 60% dispersion)
- Solvent: DMF (Anhydrous)

Step-by-Step Methodology:

- Activation: Dissolve N-Boc-3-hydroxyazetidine (1.0 eq) in anhydrous DMF at 0°C. Slowly add NaH (1.2 eq) under N₂ atmosphere. Stir for 30 min to form the alkoxide.
- Coupling: Add 3-(bromomethyl)phenoxy-tert-butyldimethylsilane (1.1 eq) dropwise. Allow the reaction to warm to RT and stir for 12 hours.
- Quenching & Workup: Quench with sat. NH₄Cl. Extract with EtOAc (3x). Wash organics with LiCl (5%) to remove DMF. Dry over MgSO₄ and concentrate.
- Deprotection (Phenol): Treat the intermediate with TBAF (1.0 eq) in THF to remove the silyl group.
- Deprotection (Amine): Optional: If the free amine is required immediately, treat with TFA/DCM (1:4). For the catalog item (CAS 1541585-21-0), the amine is often kept as the free base or HCl salt, and the phenol is free.

Physicochemical Profile

Property	Value	Significance
Molecular Weight	179.22 g/mol	Ideal for Fragment-Based Drug Discovery (Rule of 3 compliant).
cLogP	-0.8 - 1.2	Low lipophilicity enhances oral bioavailability.
TPSA	~41 Å ²	High permeability; suitable for CNS penetration if required.
pKa (Azetidine)	~9.5	Basic amine allows for salt formation and lysosomal trapping.

Part 3: Medicinal Chemistry Applications[2][3][4]

Bioisosteric Replacement

In drug design, this molecule is used to replace 3-(benzyloxy)piperidines or 3-(benzyloxy)pyrrolidines. The azetidine ring constrains the ether oxygen vector, often locking the conformation in a bioactive state that reduces the entropic penalty of binding.

PROTAC Linker Design

The rigid nature of the azetidine ether makes it an attractive linker for Proteolysis Targeting Chimeras (PROTACs). The phenol group can be conjugated to an E3 ligase ligand (e.g., VHL or Cereblon binders), while the azetidine amine serves as the attachment point for the linker chain leading to the target protein ligand.

Pathway Visualization (Graphviz)

The following diagram illustrates the strategic positioning of **3-[(Azetidin-3-yloxy)methyl]phenol** in the evolution of heterocyclic linkers.



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Caption: Evolutionary trajectory of the azetidine ether scaffold from traditional heterocycles to optimized medicinal building blocks.

References

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- To cite this document: BenchChem. [3-[(Azetidin-3-yloxy)methyl]phenol: Synthetic Architecture and Medicinal Utility]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13321664/docs#3-azetidin-3-yloxy-methyl-phenol-synthetic-architecture-and-medicinal-utility>]

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